

# Technical Guide: (Z)-Oleyloxyethyl phosphorylcholine (CAS number 84601-19-4)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Z)-Oleyloxyethyl  
phosphorylcholine

Cat. No.: B15578237

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## Introduction

**(Z)-Oleyloxyethyl phosphorylcholine**, with the CAS number 84601-19-4, is a synthetic phospholipid analogue that has garnered interest in the scientific community for its biological activities, primarily as an inhibitor of secreted phospholipase A2 (sPLA2).<sup>[1][2][3]</sup> This technical guide provides a comprehensive overview of the available technical data, biological context, and generalized experimental protocols relevant to the study of this compound.

## Chemical and Physical Properties

**(Z)-Oleyloxyethyl phosphorylcholine** is the (Z)-isomer of oleyloxyethyl phosphorylcholine.<sup>[1][3]</sup> Its structure integrates an oleyl ether group with a phosphorylcholine headgroup, making it a structural analogue of natural phospholipids.

Table 1: Physicochemical Properties of **(Z)-Oleyloxyethyl phosphorylcholine**

Property	Value	Source
CAS Number	84601-19-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C25H52NO5P	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	477.66 g/mol	<a href="#">[1]</a> <a href="#">[6]</a>
Exact Mass	477.36 g/mol	N/A
Alternate Names	1-O-(9Z-octadecenyl)- ethyleneglycol-2-O- phosphorylcholine	<a href="#">[2]</a> <a href="#">[4]</a>
Physical State	Solid	N/A
Storage Temperature	-20°C	<a href="#">[1]</a> <a href="#">[2]</a>
Stability	≥ 2 years at -20°C	<a href="#">[2]</a>

Table 2: Solubility Data

Solvent	Solubility	Source
Dimethylformamide (DMF)	~16 mg/mL	<a href="#">[2]</a> <a href="#">[7]</a>
Dimethyl sulfoxide (DMSO)	~16 mg/mL	<a href="#">[2]</a> <a href="#">[7]</a>
Ethanol	~15 mg/mL	<a href="#">[2]</a>
Phosphate-Buffered Saline (PBS, pH 7.2)	~25 mg/mL	<a href="#">[2]</a> <a href="#">[7]</a>

## Biological Activity and Mechanism of Action

The primary reported biological activity of **(Z)-Oleyloxyethyl phosphorylcholine** is the inhibition of secreted phospholipase A2 (sPLA2).[\[1\]](#)[\[3\]](#)

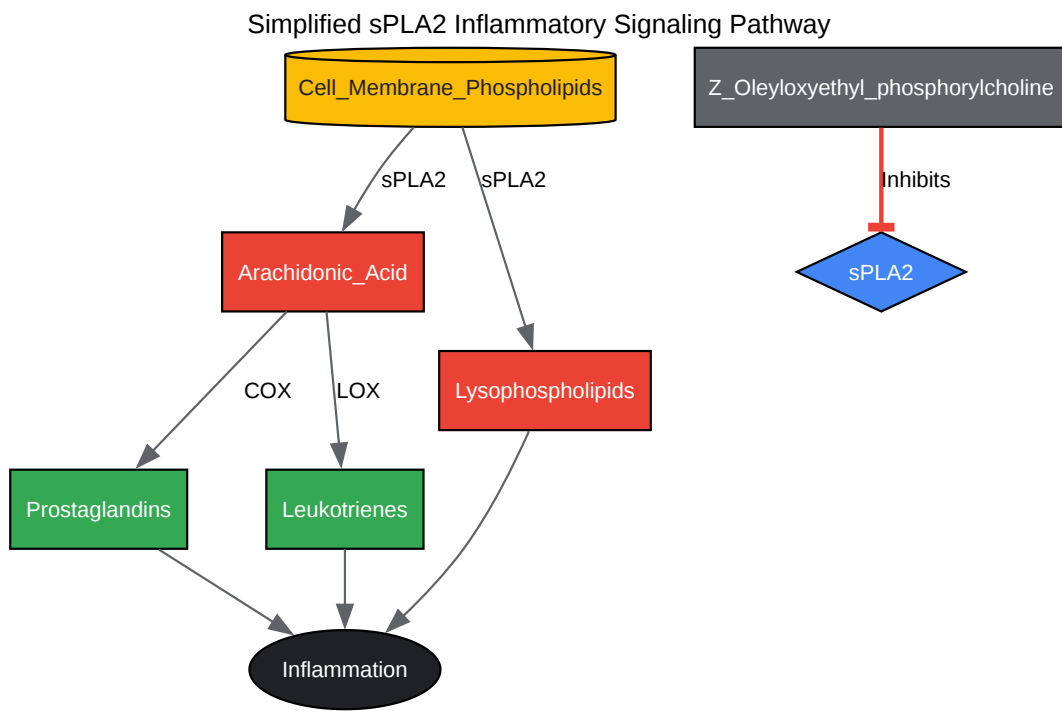
Table 3: Biological Activity

Target	Action	Potency (IC50)	Enzyme Source	Source
Secreted Phospholipase A2 (sPLA2)	Inhibitor	6.2 $\mu$ M	Porcine Pancreatic	<a href="#">[2]</a>

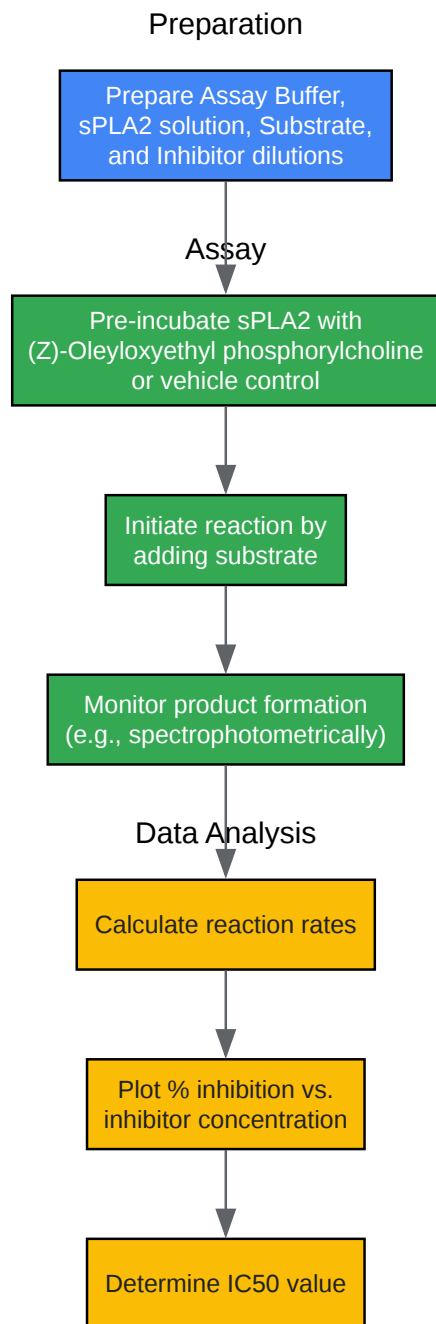
sPLA2s are a family of enzymes that play a crucial role in various physiological and pathological processes, including inflammation, by catalyzing the hydrolysis of the sn-2 ester bond of glycerophospholipids, leading to the release of arachidonic acid and lysophospholipids. Arachidonic acid is a precursor to a wide range of pro-inflammatory lipid mediators, such as prostaglandins and leukotrienes. By inhibiting sPLA2, **(Z)-Oleyloxyethyl phosphorylcholine** can disrupt this inflammatory cascade.[\[1\]](#)[\[3\]](#)

## Role in Inflammation

The inhibition of sPLA2 by **(Z)-Oleyloxyethyl phosphorylcholine** positions it as a tool for studying and potentially modulating inflammatory diseases.[\[1\]](#)[\[3\]](#) The downstream effects of sPLA2 inhibition include the reduced production of eicosanoids, which are key mediators of inflammation.



## Workflow for sPLA2 Inhibition Assay

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- To cite this document: BenchChem. [Technical Guide: (Z)-Oleyloxyethyl phosphorylcholine (CAS number 84601-19-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15578237#z-oleyloxyethyl-phosphorylcholine-cas-number-84601-19-4]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)